

# Physicochemical properties and stability of 3-Ethoxyacrylonitrile

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## Compound of Interest

Compound Name: 3-Ethoxyacrylonitrile

Cat. No.: B1336121

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## An In-depth Technical Guide to the Physicochemical Properties and Stability of 3-Ethoxyacrylonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and stability profile of **3-Ethoxyacrylonitrile** (CAS No: 61310-53-0). The information is compiled from safety data sheets and chemical databases to assist researchers and professionals in its safe handling, application, and storage.

## Chemical Identity and Structure

**3-Ethoxyacrylonitrile**, also known as 3-ethoxyprop-2-enenitrile, is a chemical intermediate with the molecular formula  $C_5H_7NO$ .<sup>[1]</sup> It exists as a mixture of cis and trans isomers.

- IUPAC Name: (2E)-3-ethoxyprop-2-enenitrile<sup>[2]</sup>
- Molecular Formula:  $C_5H_7NO$ <sup>[1][2]</sup>
- Synonyms: beta-Ethoxyacrylonitrile, 3-Ethoxypropenenitrile<sup>[2][3]</sup>

## Physicochemical Properties

**3-Ethoxyacrylonitrile** is a colorless to light orange or yellow clear liquid. A summary of its key quantitative physicochemical properties is presented below.

Table 1: Summary of Physicochemical Data for **3-Ethoxyacrylonitrile**

Property	Value	Source(s)
Molecular Weight	97.12 g/mol	[1][2]
Appearance	Colorless to light yellow clear liquid	[3]
Boiling Point	90-91 °C at 19-25 hPa (mmHg)	[1][4][5]
Density	0.944 g/mL at 25 °C	[1][4]
Flash Point	82 °C (179.6 °F) - closed cup	[1]
Refractive Index	n <sub>20</sub> /D 1.454	
Water Solubility	Data not readily available, presumed slightly soluble	[1][6]

## Stability and Reactivity

### Chemical Stability

**3-Ethoxyacrylonitrile** is stable under recommended storage conditions.[1][4] However, it can become unstable at elevated temperatures and pressures.[1]

### Conditions to Avoid

To ensure stability and prevent hazardous reactions, avoid the following:

- Heat, flames, and sparks[1]
- Sources of ignition[1]
- Buildup of electrostatic charge[1]

### Incompatible Materials

The compound is known to be incompatible with:

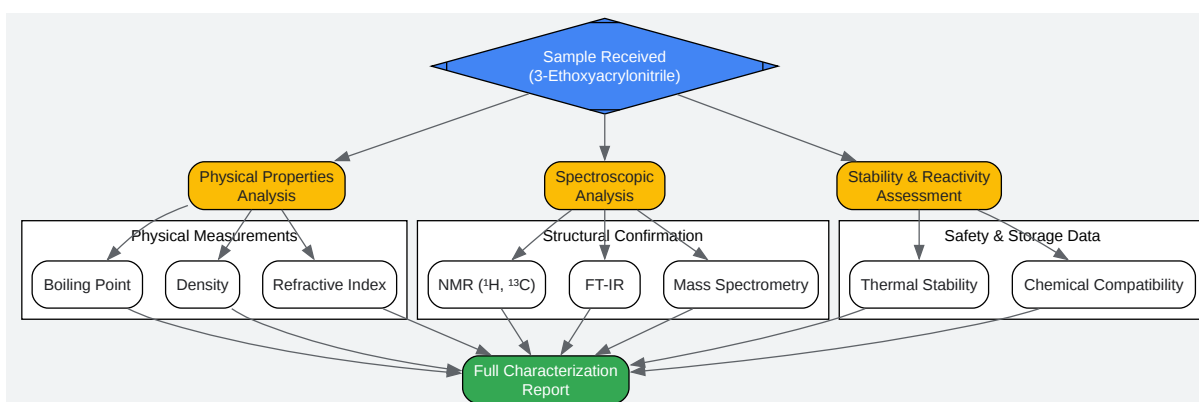
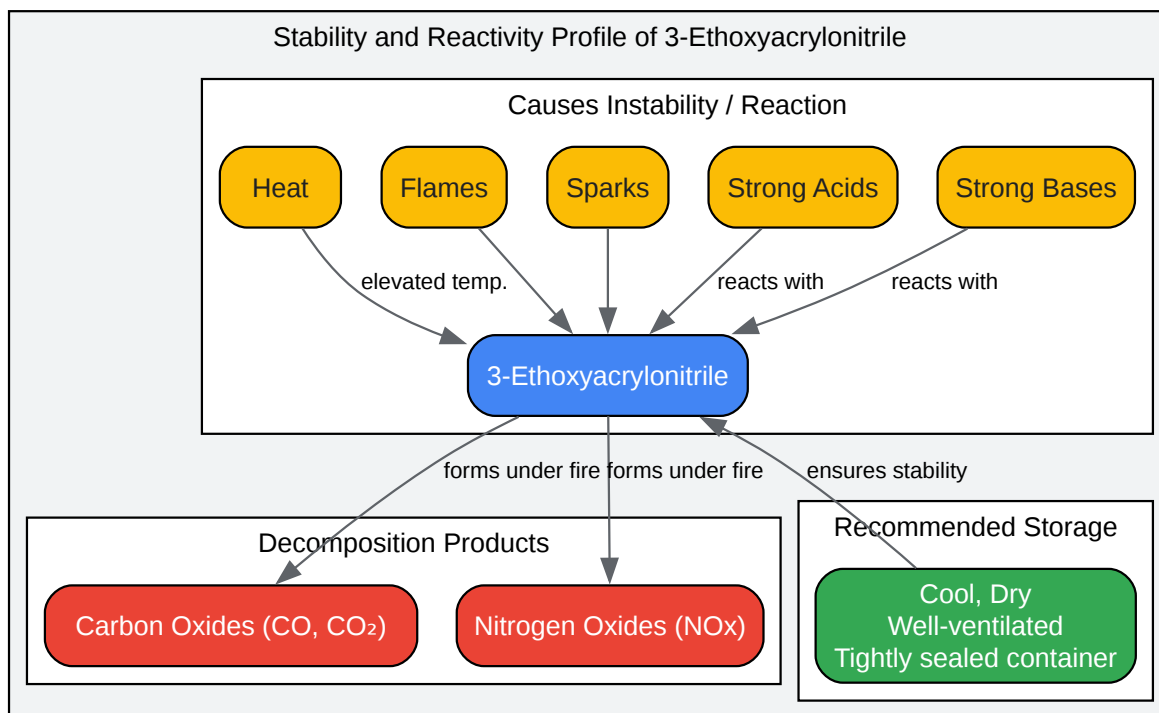
- Strong acids[1]
- Strong bases[1]

## Hazardous Decomposition Products

When involved in a fire, **3-Ethoxyacrylonitrile** can decompose to form hazardous products, including:

- Carbon oxides (CO, CO<sub>2</sub>)[1]
- Nitrogen oxides (NO<sub>x</sub>)[1]

The following diagram illustrates the stability and reactivity profile of **3-Ethoxyacrylonitrile**.



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- To cite this document: BenchChem. [Physicochemical properties and stability of 3-Ethoxyacrylonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336121#physicochemical-properties-and-stability-of-3-ethoxyacrylonitrile]

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